

# Diethyl sulfoxide physical characteristics

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Diethyl sulfoxide

CAS No.: 70-29-1

Cat. No.: B1198403

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An In-depth Technical Guide to the Physical Characteristics of **Diethyl Sulfoxide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **diethyl sulfoxide**. The information is curated for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document summarizes key quantitative data in a structured format, details the experimental methodologies for determining these properties, and includes a visual representation of the general experimental workflow.

## Core Physical and Chemical Properties

**Diethyl sulfoxide**, with the chemical formula  $C_4H_{10}OS$ , is an organosulfur compound.[1][2][3][4] It is also known by other names such as (ethylsulfinyl)ethane and ethyl sulfoxide.[1][5]

## Quantitative Data Summary

The following table summarizes the key physical properties of **diethyl sulfoxide** for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C4H10OS	[1][2][3][4]
Molecular Weight	106.19 g/mol	[1][3][6]
Melting Point	14 °C	[2][6][7][8][9]
Boiling Point	103-105 °C, 169.15 °C (estimate), 212 °C at 760 mmHg	[2][5][6][7][8]
Density	1.0092 g/cm <sup>3</sup> , 1.02 g/cm <sup>3</sup> , 1.066 g/cm <sup>3</sup> at 25 °C	[2][6][7][8]
Refractive Index	1.477, 1.5920 (estimate), 1.46800 at 298.15 K	[1][2][6][7]
Flash Point	82 °C	[5][7]
Vapor Pressure	0.258 mmHg at 25 °C	[5]
Dipole Moment	4.07 Debye	[1][9]
Solubility in Water	1.795e+005 mg/L at 25 °C	[4]

## Experimental Protocols for Property Determination

The determination of the physical characteristics of organic compounds like **diethyl sulfoxide** involves a series of well-established experimental protocols.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid.[10]

- Apparatus: A common method utilizes a melting point apparatus, such as a Vernier melt station.[10]
- Procedure:
  - A small, dry sample of the crystalline solid is packed into a capillary tube.

- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance starts to melt and the temperature at which it is completely molten are recorded as the melting point range.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.[10]

- Apparatus: A simple distillation apparatus is typically used.[10]
- Procedure:
  - The liquid sample is placed in a round-bottom flask.
  - The distillation apparatus is assembled with a condenser and a collection flask.
  - The liquid is heated, and the vapor rises.
  - A thermometer is placed so that the bulb is just below the side arm of the distillation head to accurately measure the temperature of the vapor.
  - The temperature at which the vapor temperature stabilizes during distillation is recorded as the boiling point.[10]

## Density Measurement

Density is the mass of a substance per unit volume.

- Apparatus: A pycnometer or a digital densitometer can be used for accurate measurements.
- Procedure (using a pycnometer):
  - The mass of the clean, dry pycnometer is determined.
  - The pycnometer is filled with the liquid sample, and its mass is measured.

- The mass of the pycnometer filled with a reference substance of known density (e.g., distilled water) is also determined.
- The density of the sample is calculated by comparing the mass of the sample to the mass of the reference substance.

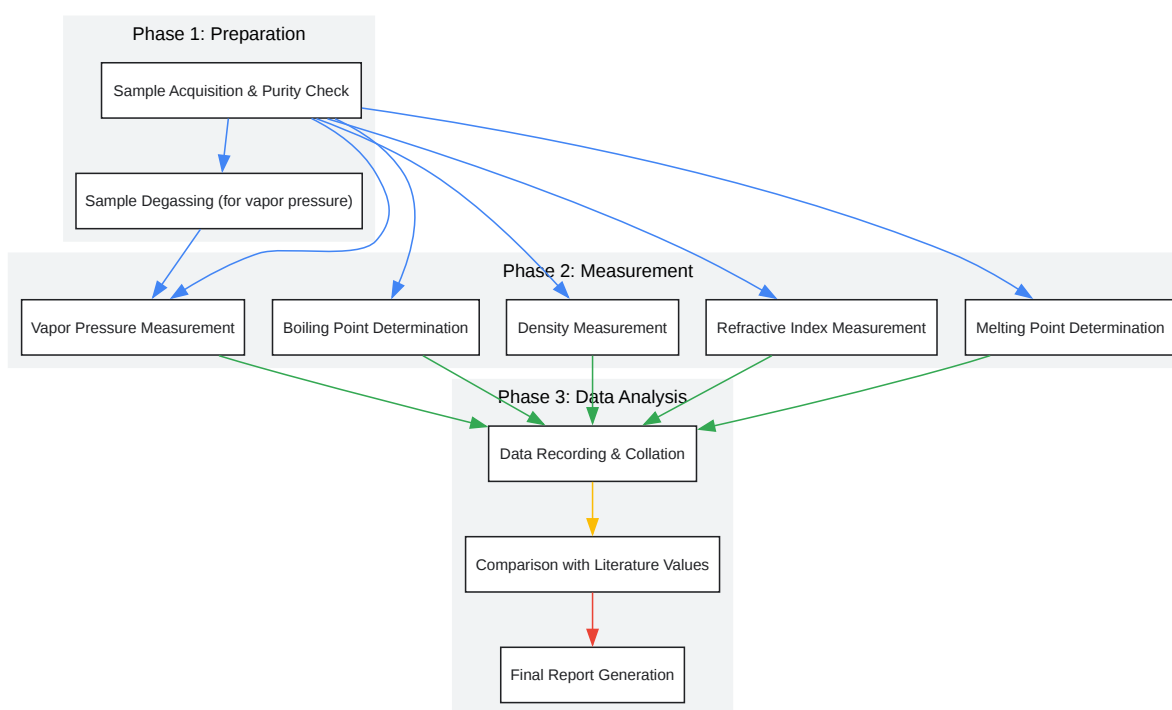
## Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through the material.

- Apparatus: An Abbé refractometer is a common instrument for this measurement.[\[11\]](#)
- Procedure:
  - A few drops of the liquid sample are placed on the prism of the refractometer.
  - The prism is closed, and the light source is adjusted.
  - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered.
  - The refractive index is read directly from the scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.[\[1\]](#)

## Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of an organic compound.



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Caption: Experimental workflow for physical property determination.

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- To cite this document: BenchChem. [Diethyl sulfoxide physical characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1198403/docs#diethyl-sulfoxide-physical-characteristics\]](https://www.benchchem.com/product/b1198403/docs#diethyl-sulfoxide-physical-characteristics)

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